

Application Note: Cellular Assays with E3 Ligase Ligand-Linker Conjugate 38

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Compound of Interest

Compound Name: *E3 ligase Ligand-Linker Conjugate 38*
Cat. No.: *B12365273*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

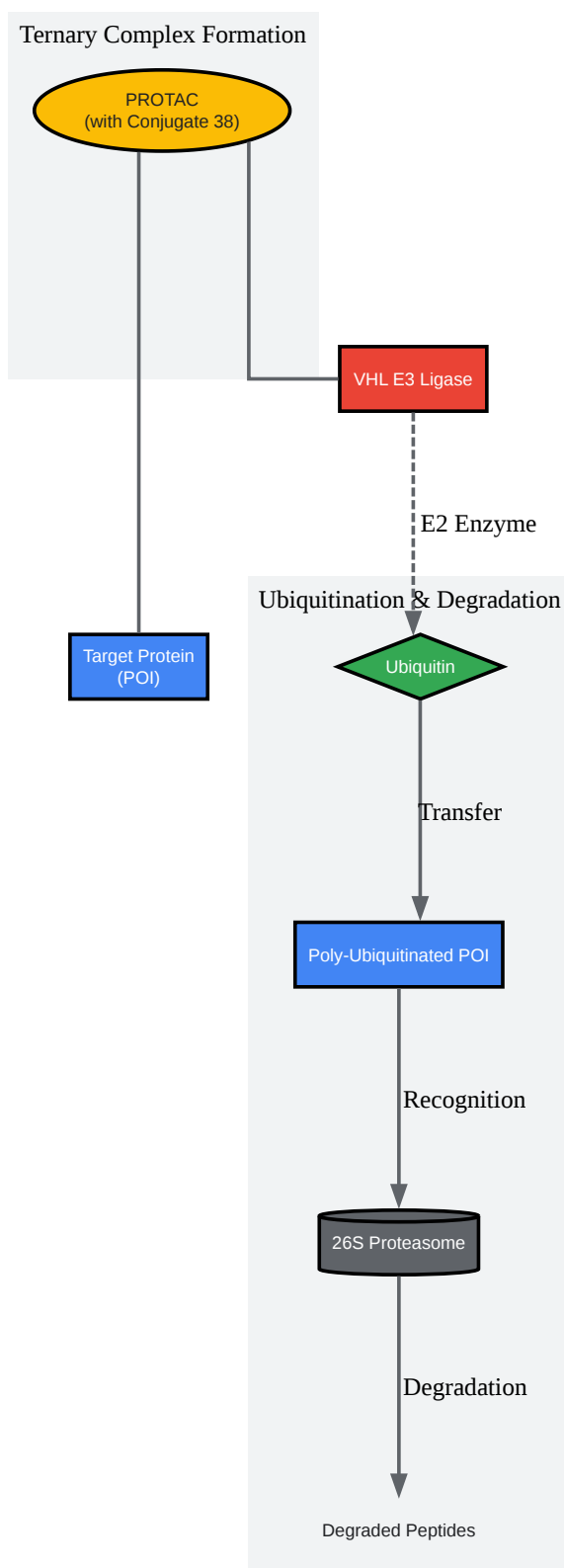
Targeted Protein Degradation (TPD) has emerged as a powerful therapeutic modality that utilizes the cell's own ubiquitin-proteasome system (UPS) to eliminate disease-causing proteins.[1][2][3] Proteolysis-targeting chimeras (PROTACs) are heterobifunctional molecules at the forefront of this technology.[1][4] These molecules consist of a ligand that binds a target protein of interest (POI), a second ligand that recruits an E3 ubiquitin ligase, and a linker connecting the two.[1][5][6]

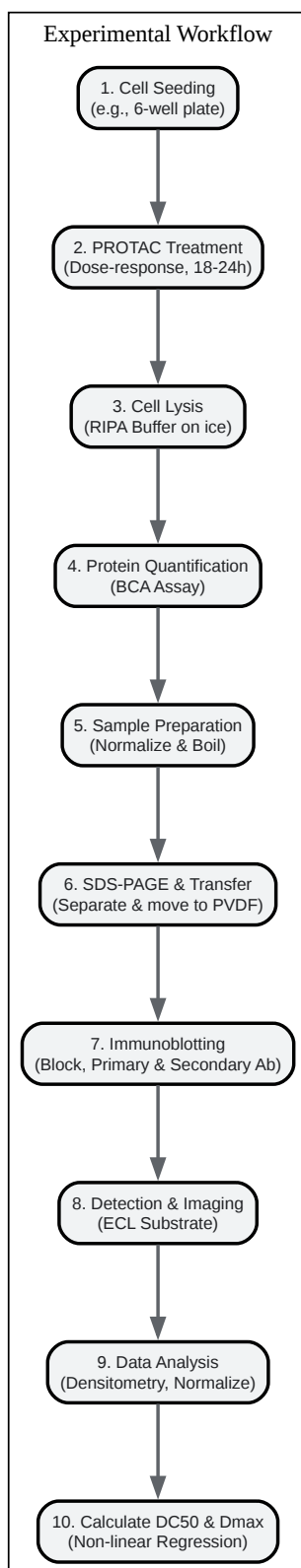
E3 Ligase Ligand-Linker Conjugate 38 is a synthetic compound designed for the construction of PROTACs. It contains a high-affinity ligand for the von Hippel-Lindau (VHL) E3 ligase, pre-functionalized with a versatile linker. By attaching a ligand for a specific POI to this conjugate, researchers can rapidly generate a PROTAC to induce the degradation of that target. This application note provides a detailed protocol for using a PROTAC constructed from Conjugate 38 in a cellular assay to quantify target protein degradation.

Mechanism of Action

The PROTAC molecule, incorporating Conjugate 38, acts as a molecular bridge, inducing the formation of a ternary complex between the VHL E3 ligase and the POI.[1][4] This proximity enables the E3 ligase to transfer ubiquitin molecules to the POI. The polyubiquitinated POI is

then recognized and degraded by the 26S proteasome, and the PROTAC can be recycled to engage in further degradation cycles.[\[1\]](#)[\[5\]](#)





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